

Essential Safety and Disposal Procedures for JAMM Protein Inhibitor 2

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Compound of Interest

Compound Name: JAMM protein inhibitor 2

Cat. No.: B10801268

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This document provides procedural guidance for the safe handling and disposal of **JAMM protein inhibitor 2** (CAS No. 848249-35-4) in a laboratory setting. As a novel research chemical, **JAMM protein inhibitor 2** should be handled with caution, assuming it is a potentially hazardous substance of unknown toxicity. Adherence to your institution's specific Environmental Health and Safety (EHS) guidelines is mandatory.

Immediate Safety and Handling Precautions

Prior to handling, ensure you are familiar with your institution's chemical hygiene plan. The following are general best practices:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety goggles with side shields, and chemical-resistant gloves.
- **Ventilation:** Handle the compound in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the risk of inhalation.
- **Storage:** Store **JAMM protein inhibitor 2** in a cool, dry, and well-ventilated location, away from incompatible materials. The container must be clearly labeled with the full chemical name and any available hazard information. Utilize secondary containment to prevent spills.

- **Spill Response:** In the event of a spill, treat it as a hazardous incident. Evacuate the immediate area and notify your laboratory supervisor and institutional EHS department. Follow their specific protocols for hazardous chemical spills. Do not attempt to clean up a significant spill without proper training and equipment.

Quantitative Data Summary

While a specific Safety Data Sheet (SDS) with detailed quantitative data for **JAMM protein inhibitor 2** is not publicly available, the following table summarizes its known properties.

| Property | Data | Source |
|---------------------|---|------------------|
| CAS Number | 848249-35-4 | --INVALID-LINK-- |
| Molecular Formula | C ₂₁ H ₂₆ N ₂ O ₂ | --INVALID-LINK-- |
| Molecular Weight | 338.45 g/mol | --INVALID-LINK-- |
| Appearance | Solid Powder | --INVALID-LINK-- |
| Solubility | Soluble in DMSO | --INVALID-LINK-- |
| Storage Temperature | 2-8°C | --INVALID-LINK-- |

Step-by-Step Disposal Protocol

The proper disposal of **JAMM protein inhibitor 2** must be managed through your institution's hazardous waste program. Under no circumstances should this chemical be disposed of down the drain or in regular trash.

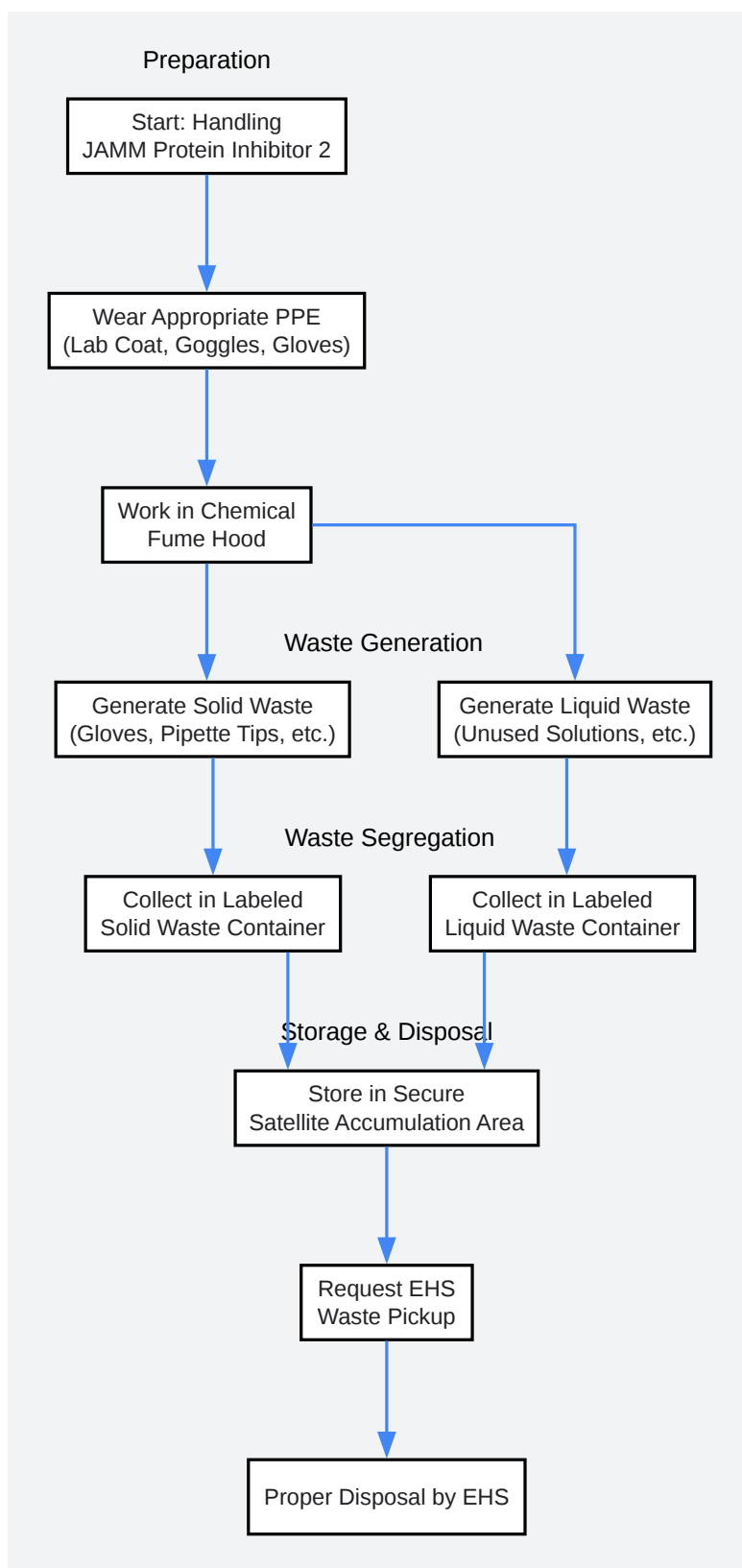
- **Waste Segregation:**
 - **Solid Waste:** Collect all materials contaminated with **JAMM protein inhibitor 2**, such as pipette tips, gloves, weighing paper, and contaminated labware, in a designated, leak-proof, and clearly labeled hazardous solid waste container.
 - **Liquid Waste:** All solutions containing **JAMM protein inhibitor 2**, including unused stock solutions, experimental solutions, and the initial solvent rinse of "empty" containers, must be collected in a designated, leak-proof hazardous liquid waste container. The container

material must be compatible with the solvent used (e.g., glass or high-density polyethylene for organic solvents).

- Container Management:
 - Use only approved hazardous waste containers provided by your institution's EHS department.
 - Keep waste containers securely closed except when adding waste.
 - Store waste containers in a designated and secure Satellite Accumulation Area (SAA) within the laboratory, at or near the point of generation.
 - The SAA should have secondary containment to mitigate any potential leaks.
- Labeling of Waste Containers:
 - Label all hazardous waste containers with the words "Hazardous Waste."
 - Clearly identify the full chemical name of all contents, including solvents and their approximate concentrations.
 - Include the Principal Investigator's name and laboratory location on the label.
- Disposal of Empty Containers:
 - Empty containers that once held **JAMM protein inhibitor 2** must be triple-rinsed with a suitable solvent.
 - The rinsate from the triple-rinse procedure must be collected and disposed of as hazardous liquid waste.[\[1\]](#)
 - After triple-rinsing, the container can typically be disposed of as non-hazardous laboratory glass or plastic waste, in accordance with your institutional policies. Deface the original label before disposal.
- Arranging for Disposal:

- Follow your institution's specific procedures to request a chemical waste pickup from the EHS department.
- Provide the EHS department with all available information regarding the compound.

Experimental Workflow for Disposal



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Caption: Disposal workflow for **JAMM protein inhibitor 2**.

This guide is intended to supplement, not replace, the specific chemical waste disposal protocols established by your institution. Always prioritize safety and regulatory compliance.

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References

- 1. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
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